

atomic layer deposition of La₂O₃ using LaCp₃ precursor

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Compound of Interest

Compound Name: *TRIS(CYCLOPENTADIENYL)LAN
THANUM*

CAS No.: *1272-23-7*

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An Application Note and Protocol for the Atomic Layer Deposition of Lanthanum (III) Oxide (La₂O₃) using **Tris(cyclopentadienyl)lanthanum** (LaCp₃)

Introduction: The Pursuit of High-k Dielectrics

The relentless scaling of metal-oxide-semiconductor field-effect transistors (MOSFETs) has necessitated the replacement of traditional silicon dioxide (SiO₂) gate dielectrics with materials possessing a higher dielectric constant (high-k).[1][2] Lanthanum (III) oxide (La₂O₃) has emerged as a compelling candidate due to its high dielectric constant ($k \approx 27$), favorable conduction band offset with silicon, and thermodynamic stability.[2][3][4] Atomic Layer Deposition (ALD) is the preferred method for depositing these ultrathin films, as its self-limiting, layer-by-layer growth mechanism provides unparalleled control over thickness and conformality on complex three-dimensional structures.[3][5]

This guide provides a detailed protocol for the ALD of La₂O₃ thin films using the organometallic precursor **Tris(cyclopentadienyl)lanthanum** (La(C₅H₅)₃ or LaCp₃) and a common co-reactant

such as water (H₂O) or ozone (O₃). We will delve into the precursor's characteristics, the intricacies of the ALD process, and the expected properties of the resulting films.

Precursor Deep Dive:

Tris(cyclopentadienyl)lanthanum (LaCp₃)

The choice of precursor is paramount to a successful ALD process. LaCp₃ is a solid organometallic compound that has been investigated for La₂O₃ deposition. While related precursors like Tris(isopropylcyclopentadienyl)lanthanum (La(iPrCp)₃) are also common, the fundamental principles of using cyclopentadienyl-based lanthanum sources are similar.[\[4\]](#)[\[6\]](#)

Key Properties and Handling Considerations:

- **Volatility:** LaCp₃ is a solid precursor requiring heating to generate sufficient vapor pressure for ALD. The bubbler or crucible containing the precursor is typically heated to a temperature range of 130-180°C to ensure adequate and stable precursor delivery into the reactor.[\[3\]](#)[\[6\]](#) The delivery lines must also be heated to a slightly higher temperature (e.g., 140-190°C) to prevent condensation.[\[6\]](#)
- **Thermal Stability:** The precursor must be thermally stable at the sublimation temperature but reactive on the substrate surface within the ALD temperature window. Decomposition of the precursor at temperatures above the ALD window leads to a chemical vapor deposition (CVD) growth component, which compromises thickness control and conformality.[\[3\]](#)
- **Reactivity:** Cyclopentadienyl ligands are reactive with hydroxyl (-OH) groups on the substrate surface, which is the fundamental basis of the first half-reaction in an H₂O-based process.
- **Safety and Handling:** LaCp₃ is sensitive to moisture and air.[\[3\]](#) It should be handled in an inert atmosphere (e.g., a nitrogen-filled glovebox) to prevent degradation. Always consult the Safety Data Sheet (SDS) before handling. Personal protective equipment, including gloves and safety glasses, is mandatory.[\[7\]](#)[\[8\]](#)[\[9\]](#)

The ALD Process: Mechanism and Workflow

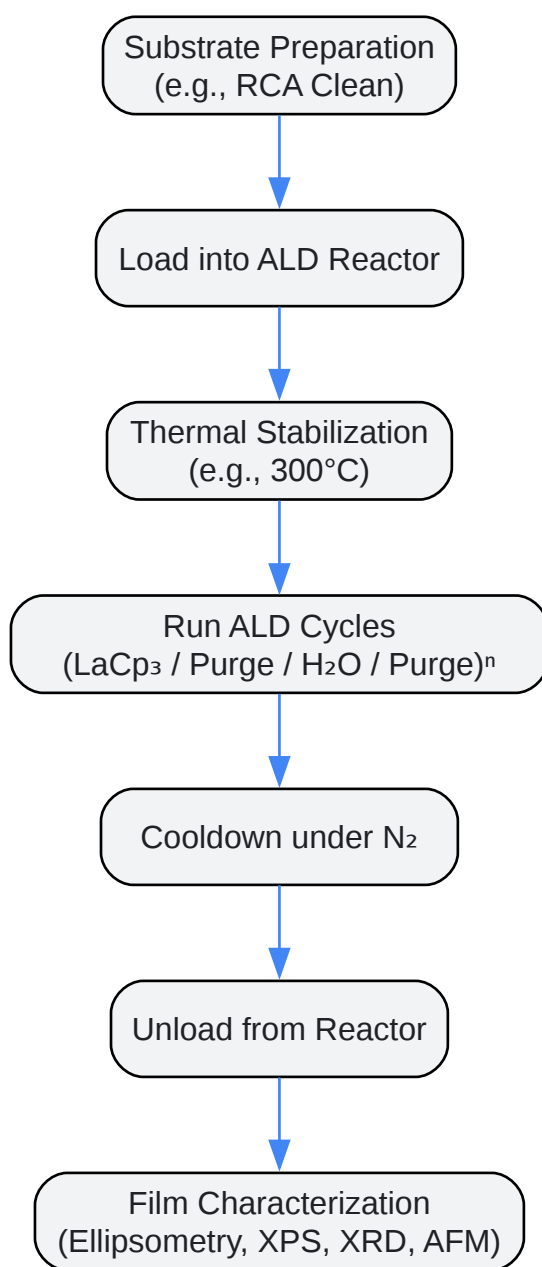
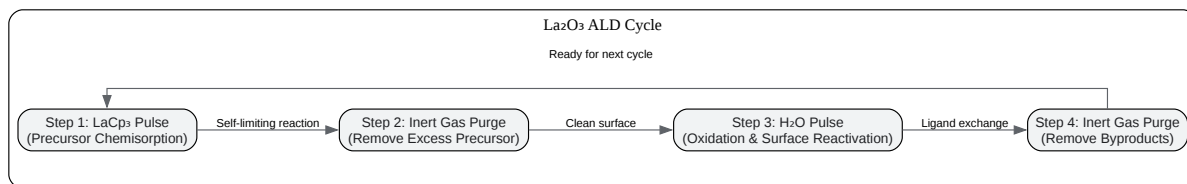
The ALD of La₂O₃ is a cyclical process, with each cycle depositing a sub-monolayer of material. A typical cycle using LaCp₃ and H₂O consists of four distinct steps.[\[10\]](#)

Surface Reaction Mechanism:

- **LaCp₃ Pulse:** The vaporized LaCp₃ is pulsed into the reactor. It reacts with the hydroxylated surface (-OH groups) in a self-limiting manner. One or more Cp ligands are released, and the La-containing species chemisorbs onto the surface. The idealized reaction can be represented as:
 - $n(-OH) \text{ (surface)} + La(Cp)_3 \text{ (g)} \rightarrow (-O)_n-La(Cp)_{3-n} \text{ (surface)} + n(HCp) \text{ (g)}$
- **Purge:** An inert gas (e.g., N₂ or Ar) flows through the chamber to remove any unreacted LaCp₃ and the cyclopentadiene (HCp) byproduct.
- **H₂O Pulse:** The co-reactant, in this case water vapor, is pulsed into the chamber. It reacts with the remaining Cp ligands on the surface, forming lanthanum-oxygen bonds and regenerating the hydroxylated surface for the next cycle.
 - $(-O)_n-La(Cp)_{3-n} \text{ (surface)} + (3-n)H_2O \text{ (g)} \rightarrow (-O)_n-La(OH)_{3-n} \text{ (surface)} + (3-n)(HCp) \text{ (g)}$
- **Purge:** The inert gas purge removes unreacted water and the HCp byproduct, completing the cycle.

This sequence is repeated until the desired film thickness is achieved.

Visualizing the ALD Cycle



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Sources

- 1. "Atomic Layer Deposition (ald) Of Lanthanide Oxide Films: Synthesis, Characterization, . . ." by Navoda Amali Jayakodiachchi [digitalcommons.wayne.edu]
- 2. BALD Engineering - Born in Finland, Born to ALD: Strem Chemicals' offers new La-FMD ALD precursor for future leading edge logic and memory products [blog.baldengineering.com]
- 3. mdpi.com [mdpi.com]
- 4. pubs.aip.org [pubs.aip.org]
- 5. scirp.org [scirp.org]
- 6. In situ infrared spectroscopy during La₂O₃ ALD using La(iPrCp)₃ and H₂O - PMC [pmc.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
- 8. materion.com [materion.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]
- 10. US8795771B2 - ALD of metal-containing films using cyclopentadienyl compounds - Google Patents [patents.google.com]
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